

# Application Notes and Protocols: 2-Phenoxyethylamine in Agricultural Chemistry

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## Compound of Interest

Compound Name: **2-Phenoxyethylamine**

Cat. No.: **B128699**

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## Introduction

**2-Phenoxyethylamine** serves as a versatile chemical intermediate in the development of a variety of bioactive molecules with applications in agricultural chemistry. While direct use of **2-phenoxyethylamine** as an agrochemical is not common, its structural motif is a key component in the synthesis of novel fungicides, herbicides, and plant growth regulators. These application notes provide an overview of the use of **2-phenoxyethylamine**-derived compounds in agriculture, including their biological activities and the experimental protocols for their evaluation.

## I. Fungicidal Applications

Derivatives of **2-phenoxyethylamine** have demonstrated notable fungicidal properties, particularly against economically important plant pathogens such as *Botrytis cinerea*, the causal agent of gray mold disease.

### A. Quantitative Data on Fungicidal Activity

The following table summarizes the in vitro and in vivo fungicidal activity of selected 2-substituted phenyl-2-oxo-, 2-hydroxy-, and 2-acyloxyethylsulfonamide derivatives, which incorporate a structure related to **2-phenoxyethylamine**, against two strains of *Botrytis cinerea*.

Compound ID	Target Organism (Strain)	EC <sub>50</sub> (mg L <sup>-1</sup> ) (in vitro)	Control Efficiency (%) (in vivo)	Reference
V-1	B. cinerea (DL-11)	0.10	70.8	[1][2]
B. cinerea (HLD-15)		3.32	[1][2]	
V-9	B. cinerea (DL-11)	0.01	-	[1][2]
B. cinerea (HLD-15)		7.72	[1][2]	
V-13	B. cinerea	-	74.6	[1][2]
V-14	B. cinerea	-	73.3	[1][2]
Procymidone	B. cinerea (DL-11)	2.59	72.5	[1]
(Commercial Fungicide)	B. cinerea (HLD-15)	15.95	[1]	
Pyrimethanil	B. cinerea (DL-11)	32.73	-	[1]
(Commercial Fungicide)	B. cinerea (HLD-15)	71.25	[1]	

## B. Experimental Protocols

### 1. In Vitro Antifungal Activity Assay (Mycelial Growth Inhibition)

This protocol is adapted from methodologies used to evaluate the efficacy of fungicidal compounds.

- Objective: To determine the concentration of the test compound that inhibits 50% of the mycelial growth (EC<sub>50</sub>) of a target fungus.

- Materials:

- Potato Dextrose Agar (PDA) medium
- Target fungal strain (e.g., *Botrytis cinerea*)
- Test compounds (**2-phenoxyethylamine** derivatives) dissolved in a suitable solvent (e.g., DMSO)
- Sterile Petri dishes (90 mm)
- Sterile cork borer (5 mm)
- Incubator

- Procedure:

- Prepare a stock solution of each test compound in the chosen solvent.
- Prepare PDA medium and autoclave. Allow it to cool to 45-50°C.
- Add the appropriate volume of the stock solution of the test compound to the molten PDA to achieve the desired final concentrations (e.g., 0.1, 1, 10, 50, 100 mg L<sup>-1</sup>). A control plate with solvent only should also be prepared.
- Pour the amended PDA into sterile Petri dishes and allow them to solidify.
- Inoculate the center of each Petri dish with a 5 mm mycelial plug taken from the edge of an actively growing culture of the target fungus.
- Incubate the plates at the optimal growth temperature for the fungus (e.g., 25°C) in the dark.
- Measure the diameter of the fungal colony in two perpendicular directions daily until the colony in the control plate reaches the edge of the dish.
- Calculate the percentage of mycelial growth inhibition using the formula: Inhibition (%) = [(dc - dt) / dc] x 100 where 'dc' is the average diameter of the fungal colony in the control

and 'dt' is the average diameter of the fungal colony in the treatment.

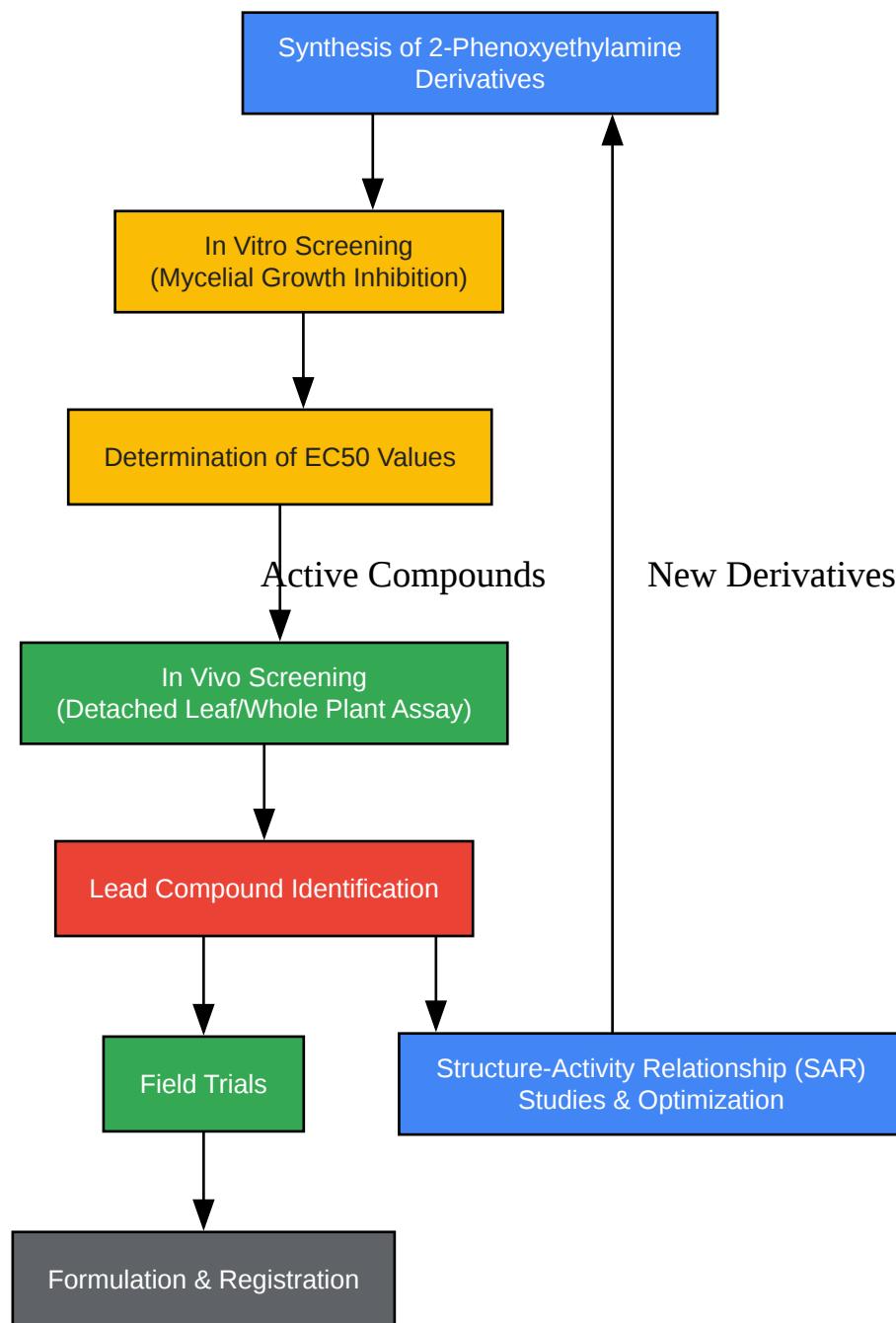
- Determine the EC<sub>50</sub> value by probit analysis of the inhibition percentages against the logarithm of the compound concentrations.

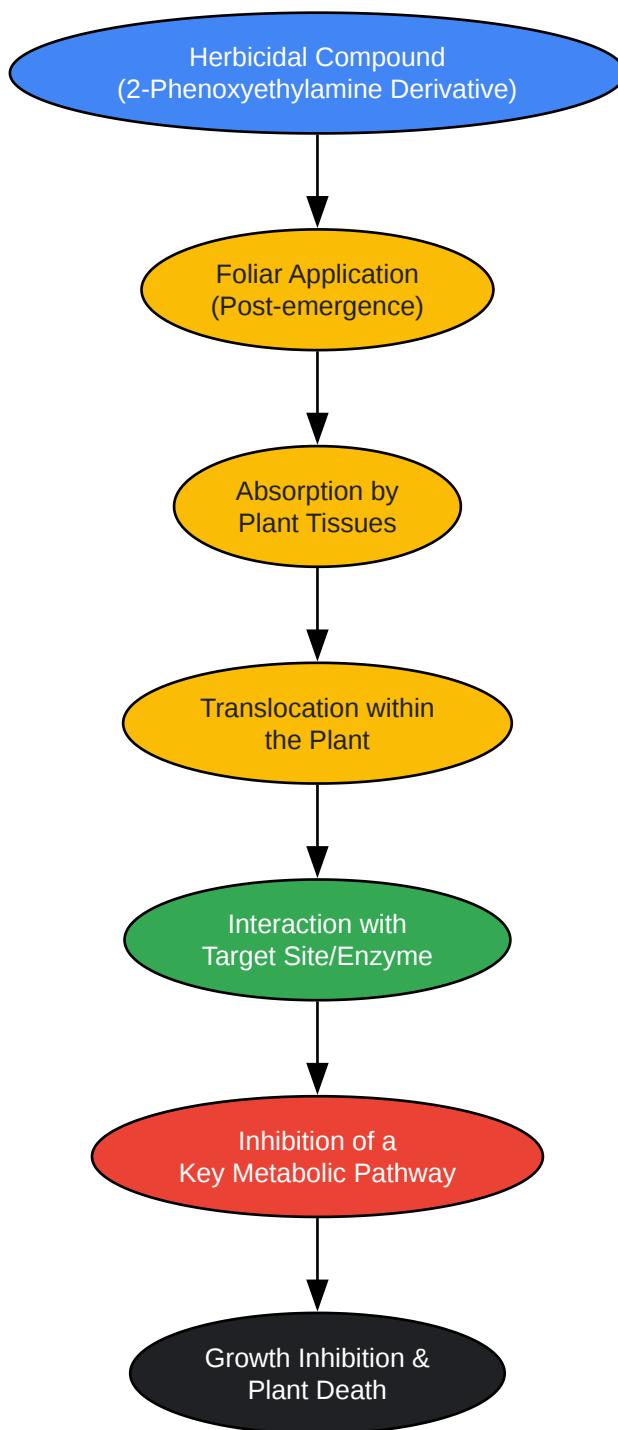
## 2. In Vivo Fungicidal Activity Assay (Detached Leaf Assay)

- Objective: To evaluate the protective efficacy of the test compounds against fungal infection on plant tissue.
- Materials:
  - Healthy, young, fully expanded leaves from a susceptible host plant (e.g., tomato, cucumber)
  - Spore suspension of the target fungus (e.g., *Botrytis cinerea*) at a known concentration (e.g., 1 x 10<sup>6</sup> spores/mL)
  - Test compounds formulated as a sprayable solution with a surfactant.
  - Humid chambers (e.g., Petri dishes with moist filter paper)
  - Growth chamber or incubator with controlled light and temperature.
- Procedure:
  - Prepare spray solutions of the test compounds at various concentrations.
  - Spray the detached leaves with the test solutions until runoff and allow them to air dry. Control leaves are sprayed with a solution containing only the solvent and surfactant.
  - After drying, place the leaves in humid chambers.
  - Inoculate each leaf with a droplet of the fungal spore suspension.
  - Incubate the chambers under conditions conducive to fungal infection (e.g., 20-25°C with a photoperiod).

- After a set incubation period (e.g., 3-5 days), assess the disease severity by measuring the lesion diameter or the percentage of leaf area infected.
- Calculate the control efficiency using the formula: Control Efficiency (%) = [(Severity in control - Severity in treatment) / Severity in control] x 100

#### C. Workflow for Fungicide Development





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